

Application Notes & Protocols: Analytical Methods for Detecting Trenbolone Metabolites in Tissue

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Compound of Interest

Compound Name: *Revalor*
CAS No.: *39450-18-5*
Cat. No.: *B1205055*

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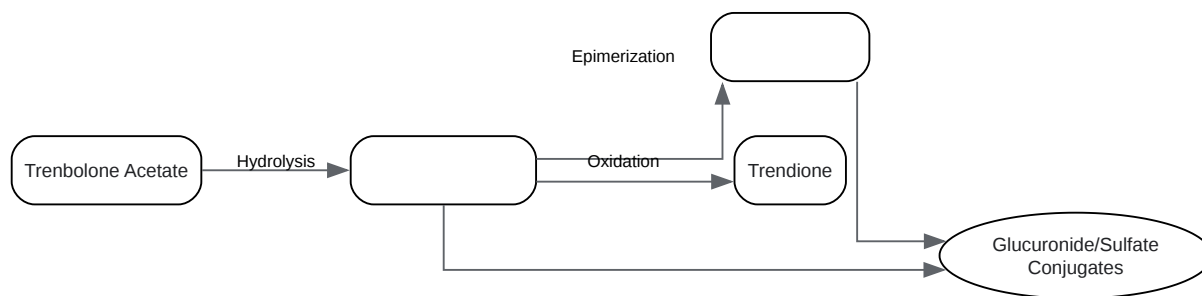
Introduction

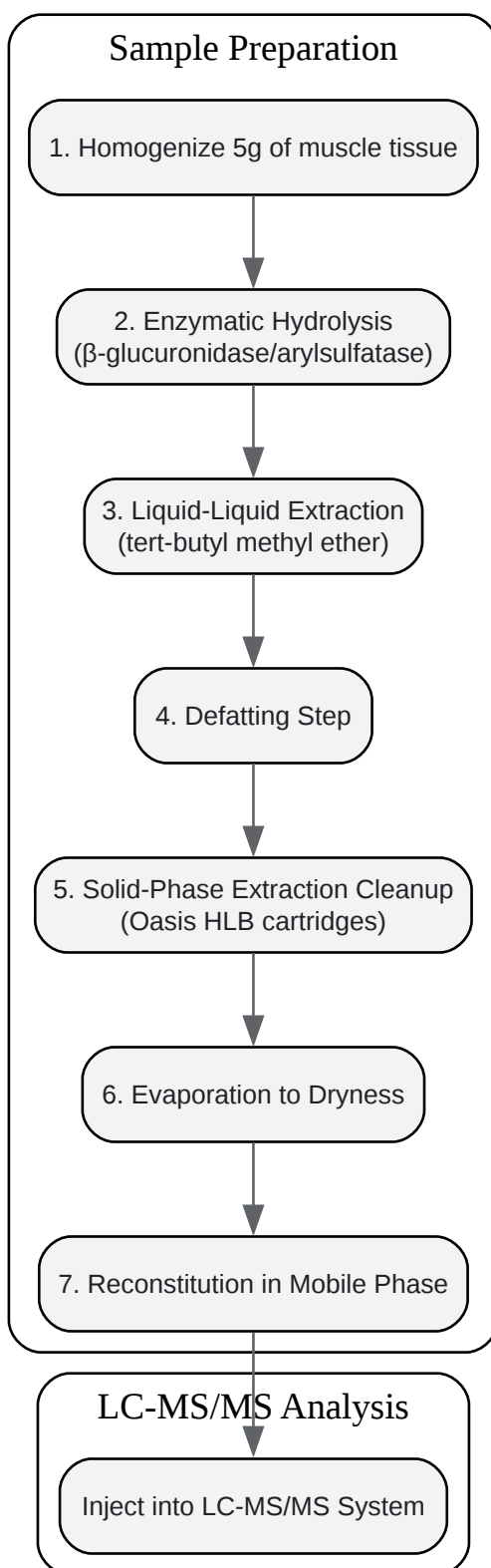
Trenbolone is a potent synthetic anabolic-androgenic steroid utilized in veterinary medicine to enhance muscle growth and appetite in livestock. Its metabolites, primarily 17 α -trenbolone (epitrenbolone) and 17 β -trenbolone, are the target analytes for monitoring its use and ensuring food safety. The detection of these residues in edible tissues is critical for regulatory compliance and consumer protection. This document provides detailed application notes and protocols for the analysis of trenbolone metabolites in tissue matrices using state-of-the-art analytical techniques, including Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS).

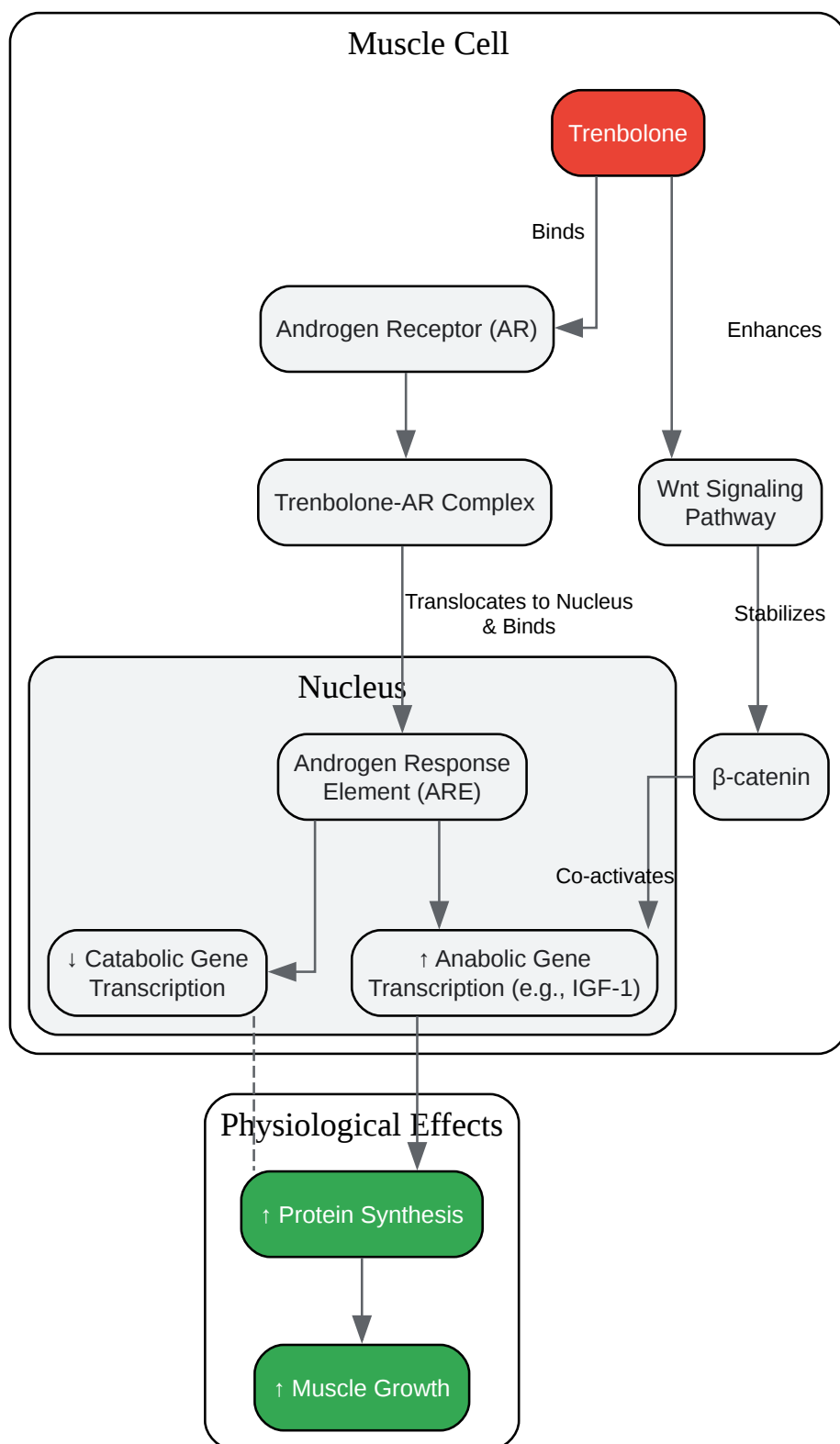
Metabolic Pathway of Trenbolone Acetate

Trenbolone acetate (TBA), the administered form, is rapidly hydrolyzed in the body to its active metabolite, 17 β -trenbolone. This active form can then be metabolized into other compounds,

primarily 17 α -trenbolone, which is the major metabolite found in liver, and trendione. These metabolites are often present in tissue as conjugates (glucuronides or sulfates), requiring a hydrolysis step during sample preparation for their detection.







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